

# Application Notes and Protocols for rac-MF-094

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## Compound of Interest

Compound Name: *rac-MF-094*

Cat. No.: *B12468064*

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These application notes provide detailed protocols for the dissolution and use of **rac-MF-094**, a potent and selective inhibitor of Ubiquitin Specific Peptidase 30 (USP30). The provided methodologies are intended for researchers, scientists, and drug development professionals for in vitro and in vivo experiments.

## Product Information

Compound Name: **rac-MF-094** Mechanism of Action: Potent and selective inhibitor of USP30. [1] Inhibition of USP30 leads to increased protein ubiquitination and can accelerate processes like mitophagy.[1] It has been shown to inhibit the NLRP3 inflammasome by deubiquitinating NLRP3.[2] Primary Target: USP30 (IC50 = 120 nM)[1]

## Quantitative Data Summary

The following table summarizes the solubility and recommended concentrations for preparing **rac-MF-094** solutions.

Solvent	Stock Solution Concentration	Formulation for In Vivo Administration	Notes
DMSO	≥ 50 mg/mL	Not for direct injection. Used to prepare final formulations.	Prepare fresh or store at -20°C for up to one month.
Aqueous (with SBE-β-CD)	Not applicable	≥ 5 mg/mL	For clear solutions suitable for various administration routes.
PEG300, Tween-80, Saline	Not applicable	2.08 mg/mL	Creates a suspended solution for oral or intraperitoneal injection. <a href="#">[1]</a>
Corn Oil	Not applicable	≥ 2.08 mg/mL	For clear solutions, but caution is advised for dosing periods longer than two weeks. <a href="#">[1]</a>

## Experimental Protocols

### Preparation of a 10 mM DMSO Stock Solution (for In Vitro Use)

This protocol outlines the preparation of a 10 mM stock solution of **rac-MF-094** in DMSO, which is a common starting point for in vitro experiments.

Materials:

- **rac-MF-094** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer

- Pipettes

#### Procedure:

- Calculate the required mass of **rac-MF-094** for your desired volume of 10 mM stock solution. The molecular weight of **rac-MF-094** will be required for this calculation.
- Weigh the calculated amount of **rac-MF-094** powder and place it in a microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the **rac-MF-094** is completely dissolved. Gentle warming in a water bath (37°C) may assist dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

## Preparation of an Aqueous Solution for In Vivo Administration

This protocol describes the preparation of a clear aqueous solution of **rac-MF-094** using SBE- $\beta$ -CD as a solubilizing agent.

#### Materials:

- 50 mg/mL **rac-MF-094** in DMSO stock solution
- 20% (w/v) SBE- $\beta$ -CD in saline
- Sterile tubes
- Vortex mixer

#### Procedure:

- Prepare a 50 mg/mL stock solution of **rac-MF-094** in DMSO as described in the previous protocol.

- In a sterile tube, add 100  $\mu$ L of the 50 mg/mL DMSO stock solution.
- To this, add 900  $\mu$ L of 20% SBE- $\beta$ -CD in saline.
- Vortex the mixture thoroughly until a clear solution is obtained. This will yield a final concentration of  $\geq$  5 mg/mL of **rac-MF-094**.

## Preparation of a Suspension for Oral or Intraperitoneal Injection

This protocol details the preparation of a suspended solution of **rac-MF-094** suitable for oral gavage or intraperitoneal injection.<sup>[1]</sup>

Materials:

- 20.8 mg/mL **rac-MF-094** in DMSO stock solution
- PEG300
- Tween-80
- Saline
- Sterile tubes
- Vortex mixer

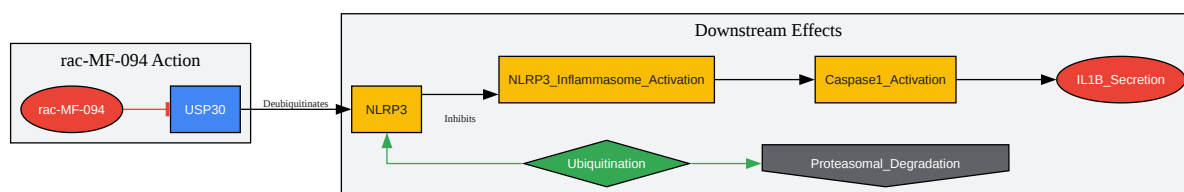
Procedure:

- Prepare a 20.8 mg/mL stock solution of **rac-MF-094** in DMSO.
- In a sterile tube, add 100  $\mu$ L of the 20.8 mg/mL DMSO stock solution.
- Add 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix again until uniform.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL.

- Vortex the mixture thoroughly to ensure a homogenous suspension. This will result in a 2.08 mg/mL suspended solution.[1]

## Visualizations

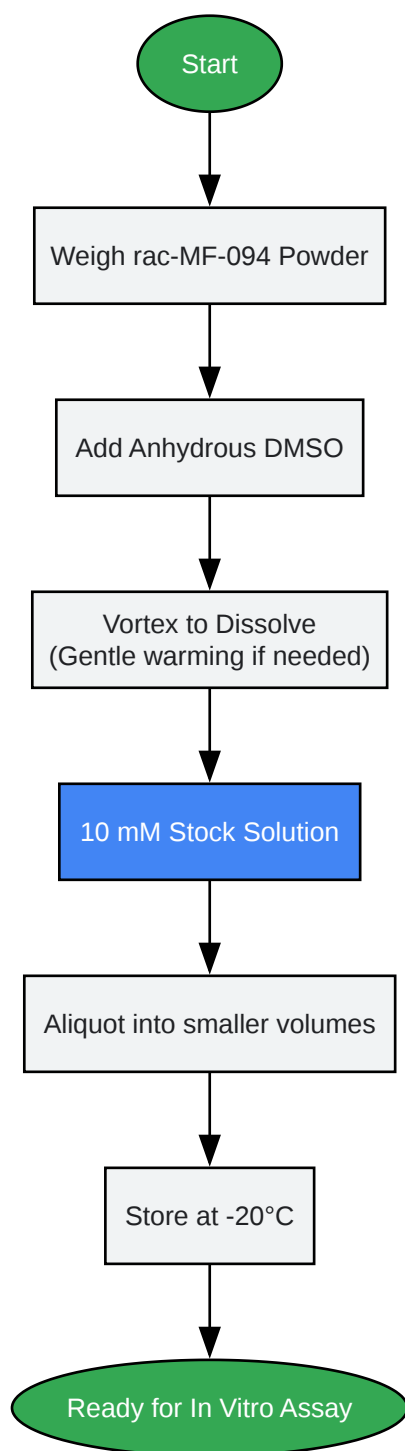
### Signaling Pathway of rac-MF-094



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Caption: Signaling pathway of **rac-MF-094** as a USP30 inhibitor.

## Experimental Workflow for In Vitro Assay Preparation



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Caption: Workflow for preparing a 10 mM **rac-MF-094** stock solution.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MF-094, a potent and selective USP30 inhibitor, accelerates diabetic wound healing by inhibiting the NLRP3 inflammasome - PubMed [pubmed.ncbi.nlm.nih.gov]
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